Technical Characterization Guide: Mass Spectrometry of 7-(4-Nitrophenyl)heptanoic Acid

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Compound of Interest

Compound Name:	*7-(4-Nitrophenyl)heptanoic acid*
CAS No.:	*66147-99-7*
Cat. No.:	*B3330076*

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Executive Summary & Chemical Identity

7-(4-Nitrophenyl)heptanoic acid is a functionalized fatty acid derivative often utilized as a linker in drug conjugates, a metabolic probe for beta-oxidation, or a synthetic intermediate for histone deacetylase (HDAC) inhibitors. Its dual functionality—a polar carboxylic tail and an electron-deficient nitro-aromatic head—dictates its mass spectrometric behavior.

This guide compares its fragmentation performance against non-nitrated analogs (e.g., 7-phenylheptanoic acid) to demonstrate why the nitro group serves as a critical "ionization tag" in negative mode electrospray ionization (ESI-).

Chemical Profile

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Property	Value
Formula	$C_{13}H_{17}NO_4$
Molecular Weight	251.28 g/mol
Monoisotopic Mass	251.1158 Da
Target Ion (ESI-)	250.11 $[M-H]^-$
Target Ion (ESI+)	252.12 $[M+H]^+$ (Low abundance without derivatization)
pKa (Predicted)	~4.7 (Carboxylic acid), Nitro group enhances acidity of aromatic protons slightly.[1]

Experimental Protocol: LC-MS/MS Characterization

To replicate the fragmentation patterns described below, the following "Self-Validating" protocol is recommended. This setup prioritizes Negative Mode ESI, which exploits the acidity of the carboxyl group and the electron-withdrawing nature of the nitro moiety.

Standard Operating Procedure (SOP)

- Solvent System: Methanol/Water (70:30) with 5mM Ammonium Acetate.
  - Why: Ammonium acetate buffers the pH to ensure deprotonation ($[M-H]^-$) while avoiding ion suppression common with strong acids.
- Ionization Source: Electrospray Ionization (ESI) in Negative Mode.[2]
  - Voltage: -4.5 kV.
  - Source Temp: 350°C (Ensure complete desolvation of the aliphatic chain).
- Collision Energy (CE) Ramp: 10 eV → 40 eV.
  - Why: Low CE preserves the molecular ion; High CE is required to break the stable aromatic-nitro bond.

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Fragmentation Analysis (The "Product")

The fragmentation of **7-(4-Nitrophenyl)heptanoic acid** in ESI(-) is driven by two competing charge-stabilization centers: the carboxylate anion and the nitro-aromatic ring.

Primary Fragmentation Pathway (ESI- Mode)

The precursor ion is m/z 250.1 $[M-H]^-$. Upon Collision Induced Dissociation (CID), the molecule undergoes specific neutral losses.

Pathway A: The "Nitro-Specific" Loss (Dominant)

Unlike simple fatty acids, the nitro group provides a facile fragmentation channel.

- Loss of NO (30 Da): The radical anion mechanism often leads to the loss of a neutral NO radical, yielding m/z 220.
- Loss of NO_2 (46 Da): A heterolytic cleavage can eject the nitro group entirely, often stabilizing the charge on the phenolic ring. Transition: 250 → 204.

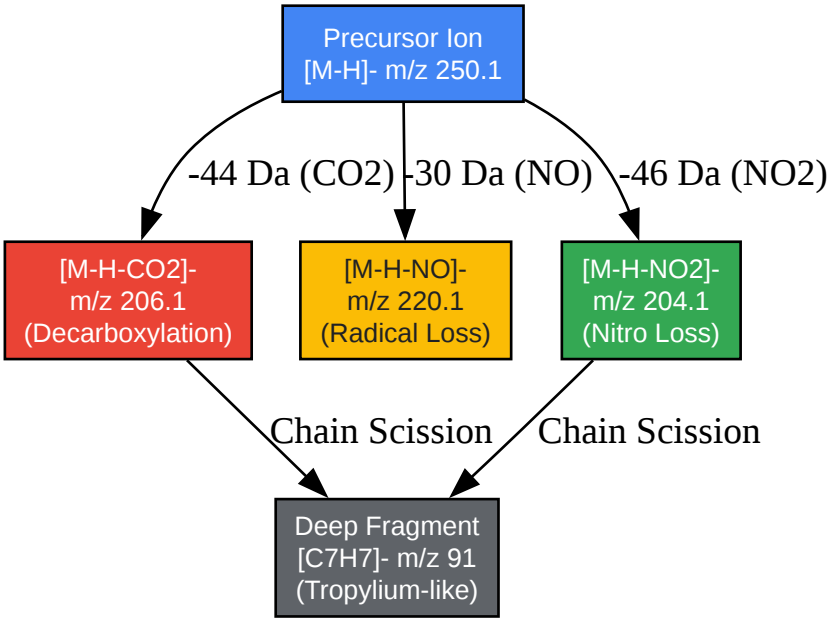
Pathway B: The "Carboxylate" Loss

- Decarboxylation (Loss of CO_2, 44 Da): Common in carboxylic acids. The charge transfers to the alkyl-phenyl chain. Transition: 250 → 206.
- Combined Loss: High energy collisions often trigger simultaneous loss of CO_2 and H_2O (or NO_2), leading to deep fragmentation ions like m/z 160 (Phenyl-alkyl carbocation remnants).

Visualized Fragmentation Pathway

The following diagram maps the logical flow of ion degradation.

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Figure 1: Predicted ESI(-) fragmentation tree for **7-(4-Nitrophenyl)heptanoic acid** showing competing neutral losses of Carbon Dioxide and Nitro groups.

Comparative Performance Guide

This section compares **7-(4-Nitrophenyl)heptanoic acid** against its most common structural alternatives to aid researchers in selecting the right internal standard or interpreting complex spectra.

Comparison 1: Vs. 7-Phenylheptanoic Acid (The "Silent" Analog)

- Alternative Structure: Identical heptanoic chain, but lacks the 4-Nitro group.
- Performance Gap:
  - Ionization: The Nitro product has superior ionization in negative mode. The $-NO_2$ group is an Electron Withdrawing Group (EWG), which stabilizes the negative charge across the aromatic system, making the proton abstraction more favorable than in the phenyl analog.

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- Fragmentation: 7-Phenylheptanoic acid lacks the diagnostic -30 (NO) and -46 (NO_2) losses. Its spectrum is dominated solely by decarboxylation (-44) and generic alkyl chain losses, making it harder to distinguish from other fatty acid background noise.

Comparison 2: Vs. 4-Nitrobenzoic Acid (The "Headgroup" Control)

- Alternative Structure: Aromatic ring directly attached to COOH (no alkyl spacer).
- Performance Gap:
  - Specificity: 4-Nitrobenzoic acid fragments almost exclusively via CO_2 loss to the nitrophenyl anion.
  - Differentiation: The **7-(4-Nitrophenyl)heptanoic acid** product exhibits "Chain-Specific" low-mass ions (m/z 50-100 range) derived from the heptyl linker cleavage. This allows researchers to verify the integrity of the linker in drug conjugate studies, which the benzoic acid control cannot provide.

Summary of Transitions for MRM (Multiple Reaction Monitoring)

Use these values to program a Triple Quadrupole (QqQ) method.

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Compound	Precursor (Q1)	Product (Q3)	Collision Energy (eV)	Dwell Time (ms)	Purpose
7-(4-Nitrophenyl)heptanoic acid	250.1	206.1	15	50	Quantifier (CO_2 Loss)
7-(4-Nitrophenyl)heptanoic acid	250.1	204.1	25	50	Qualifier (NO_2 Loss)
7-(4-Nitrophenyl)heptanoic acid	250.1	160.1	35	50	Structural ID (Deep Frag)
7-Phenylheptanoic acid (Ref)	205.1	161.1	15	50	Comparative Control

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